

Application Notes and Protocols for Mast Cell Degranulating Peptide HR-2

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Compound of Interest

Compound Name: Mast Cell Degranulating Peptide
HR-2

Cat. No.: B612611

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the use of **Mast Cell Degranulating Peptide HR-2** (HR-2) in research applications. HR-2 is a 14-amino acid peptide isolated from the venom of the giant hornet, *Vespa orientalis*. It is a potent secretagogue for mast cells, inducing the release of histamine and other inflammatory mediators.

Product Information

Property	Value	Source
Molecular Weight	~1523.0 g/mol	[1] [2] [3] [4]
Molecular Formula	C ₇₇ H ₁₃₅ N ₁₇ O ₁₄	[1] [4]
Amino Acid Sequence	H-Phe-Leu-Pro-Leu-Ile-Leu-Gly-Lys-Leu-Val-Lys-Gly-Leu-Leu-NH ₂	[4]
Solubility	Soluble in water	[5]
Storage	Store lyophilized peptide at -20°C. Reconstituted solutions can be stored in aliquots at -20°C or -80°C to avoid repeated freeze-thaw cycles.	

Calculating Molar Concentration

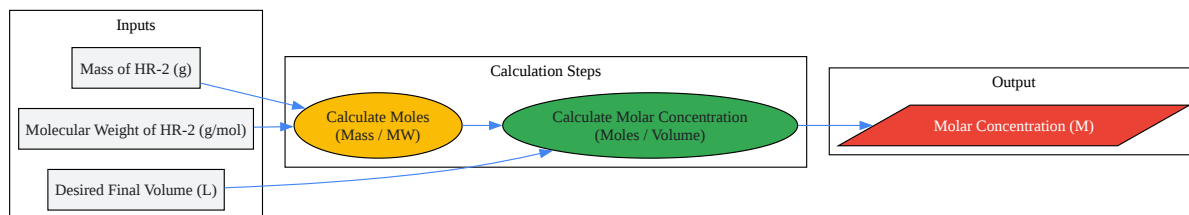
To prepare a stock solution of HR-2, follow these steps:

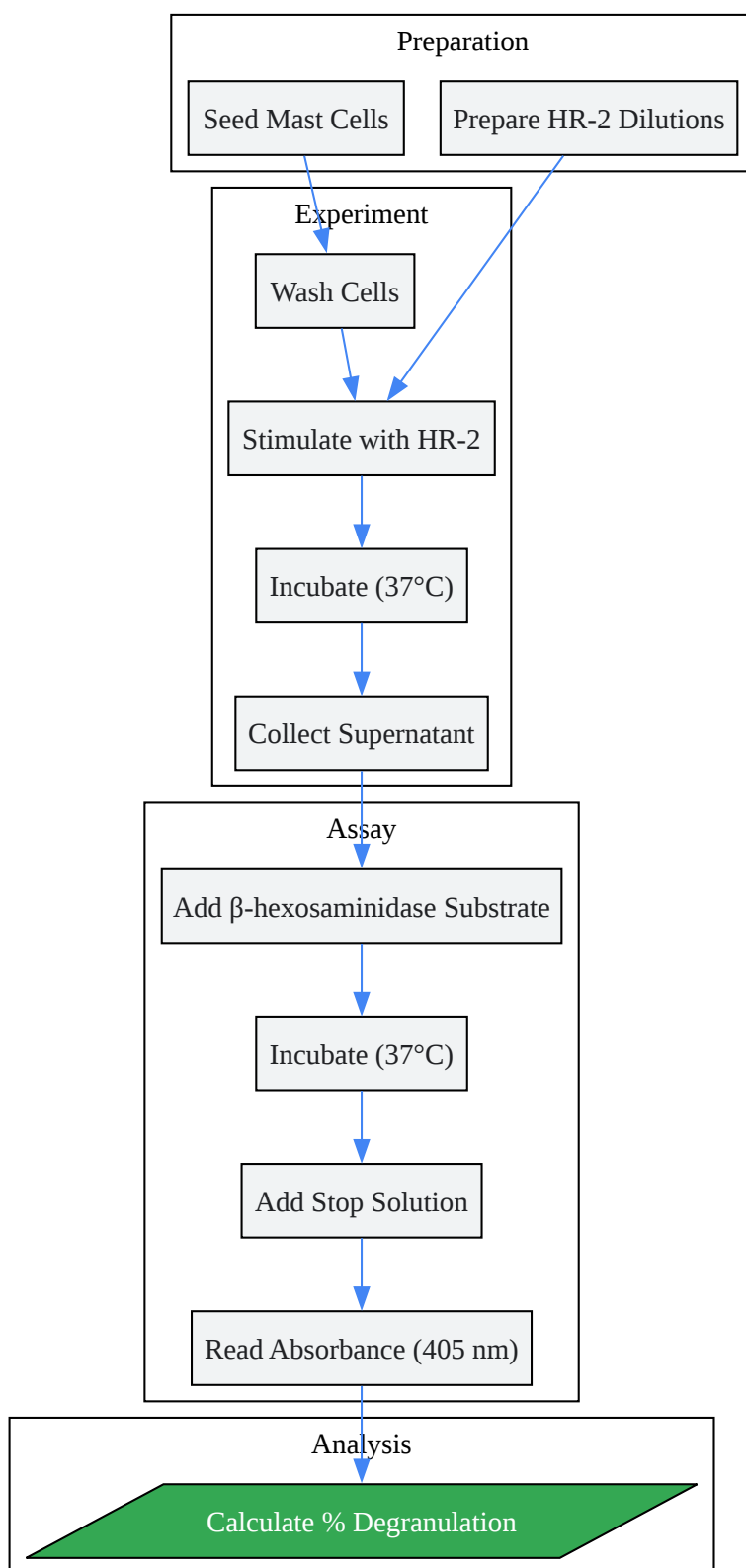
- Determine the mass of the peptide: Weigh the lyophilized HR-2 accurately.
- Calculate the number of moles: Use the following formula: $\text{Moles} = \text{Mass (g)} / \text{Molecular Weight (g/mol)}$
- Determine the desired volume of solvent: Decide on the final volume of your stock solution (e.g., 1 mL).
- Calculate the molar concentration: Use the following formula: $\text{Molarity (M)} = \text{Moles} / \text{Volume (L)}$

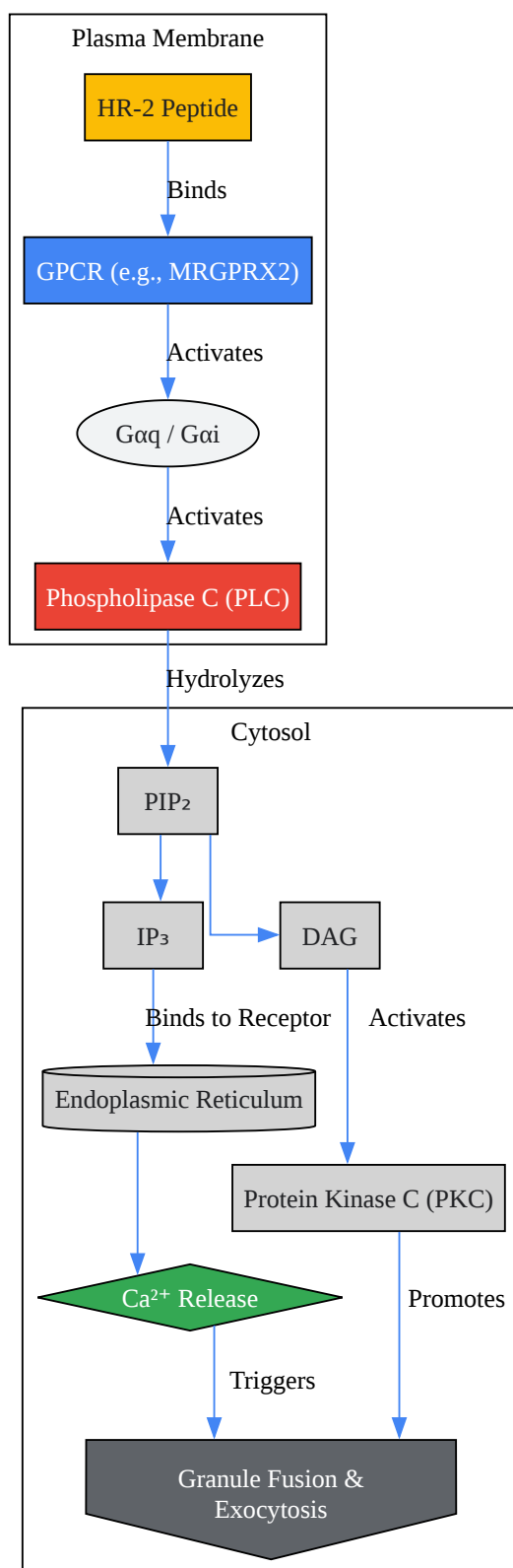
Example Calculation for a 1 mM Stock Solution:

- Mass of HR-2: 1 mg = 0.001 g
- Molecular Weight of HR-2: ~1523.0 g/mol
- Moles of HR-2: $0.001 \text{ g} / 1523.0 \text{ g/mol} = 6.56 \times 10^{-7} \text{ mol}$
- Desired Volume: 1 mL = 0.001 L
- To make a 1 mM ($1 \times 10^{-3} \text{ M}$) stock solution, you would need to dissolve 1 mg of HR-2 in:
*Volume (L) = Moles / Molarity = $6.56 \times 10^{-7} \text{ mol} / 1 \times 10^{-3} \text{ mol/L} = 6.56 \times 10^{-4} \text{ L} = 0.656 \text{ mL}$
= 656 μL of a suitable solvent (e.g., sterile, nuclease-free water or a buffer appropriate for your assay).

Experimental Workflow for Molar Concentration Calculation







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References

- 1. Human mast cell degranulation and preformed TNF secretion require mitochondrial translocation to exocytosis sites: Relevance to atopic dermatitis - PMC [pmc.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. cpcscientific.com [cpcscientific.com]
- 4. Frontiers | Degranulation of human mast cells: modulation by P2 receptors' agonists [frontiersin.org]
- 5. Mast Cell Degranulating Peptide HR-2 - Echelon Biosciences [echelon-inc.com]
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